

# Istamycin C0 bioactive molecule properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Istamycin C(sub 0)

CAS No.: 83860-42-8

Cat. No.: S13245976

Get Quote

## The Istamycin Family of Compounds

Istamycin C0 is one of multiple related compounds (congeners) produced by the bacterium *Streptomyces tenjimariensis*. The table below summarizes its relative abundance among the natural istamycin compounds identified in a fermentation broth study [1].

Congener Name	Relative Abundance Ranking
Istamycin A	1 (Most abundant)
Istamycin B	2
Istamycin A <sub>0</sub>	3
Istamycin B <sub>0</sub>	4
<b>Istamycin C<sub>0</sub></b>	<b>10</b>
Istamycin FU-10	16 (Ranked equally with AP)
Istamycin AP	16 (Ranked equally with FU-10)

> **Please Note:** The search results confirm the existence of Istamycin C0 but do not provide its isolated molecular properties, specific bioactivity data (such as MIC values), or dedicated experimental protocols.

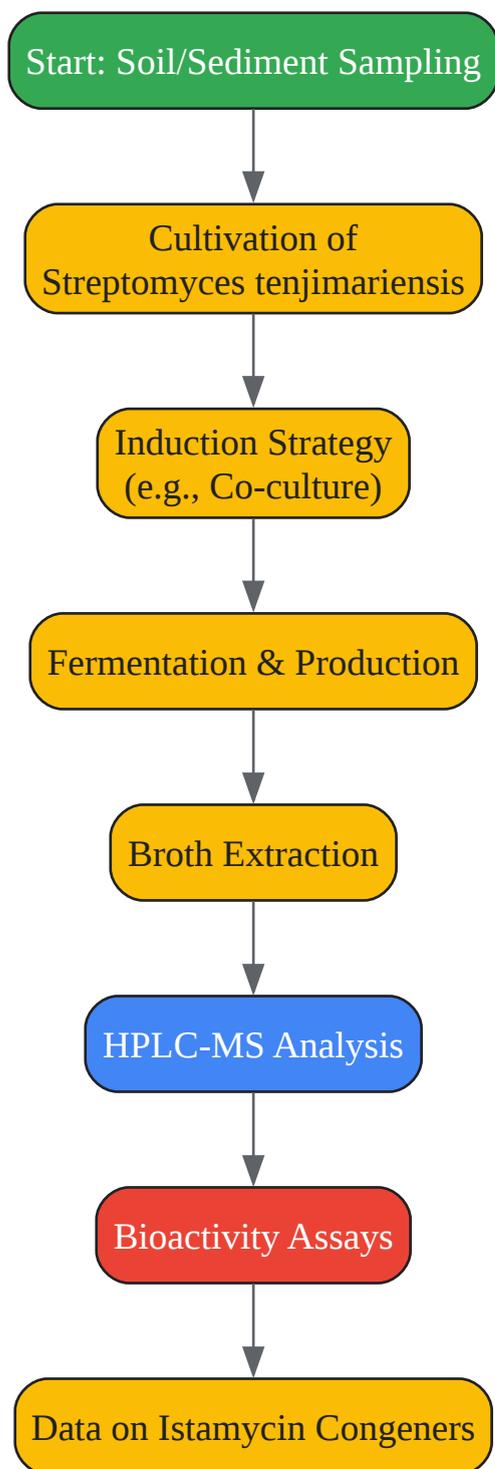
The information presented is derived from a study that identified and quantified 16 different congeners simultaneously [1].

## Key Contextual Information for Researchers

Based on the available data, here are some key points that can guide your research into Istamycin C0:

- **Producing Organism:** Istamycins are produced by the marine bacterium *Streptomyces tenjimariensis* [1].
- **Biosynthesis:** The biosynthesis of istamycins involves specific genes, such as the *istP* phosphotransferase gene, which is crucial for the production of 3',4'-dideoxy types of 1,4-diaminocyclitol antibiotics [1].
- **Induction of Production:** Antibiotic production in *S. tenjimariensis* can be induced through microbial competition. One study found that **22.6% of competing marine bacterial species tested induced the production of istamycins** [2].
- **Analytical Method:** A cited method for quantifying istamycin congeners in fermentation broth uses **gradient elution on an Acquity CSH C<sub>18</sub> column with a gradient of 5 mM aqueous pentafluoropropionic acid and 50% acetonitrile**, achieving a low quantification limit [1].

To help visualize the general experimental workflow for studying these compounds, the following diagram outlines the key stages from cultivation to analysis.



[Click to download full resolution via product page](#)

*Research workflow for istamycins*

## Suggestions for Further Research

Given the scarcity of dedicated data on Istamycin C0, you may find it productive to:

- **Consult Specialized Databases:** Search for "Istamycin C0" using the specific database identifiers mentioned in the search results, such as its **Natural Products Atlas ID** or **NP-MRD ID**, which may host more detailed spectral or biological data [1].
- **Review Broader Literature:** Focus on the foundational research papers that first isolated and characterized the istamycin family, such as Ikeda et al. (1982) and Okami et al. (1979), which are referenced in the search results [1] [2]. These may contain earlier observations on Istamycin C0.
- **Explore Analogous Protocols:** Since specific protocols for Istamycin C0 are not listed, the analytical and cultivation methods described for the istamycin family in general can serve as a starting protocol for your own experimental work [1] [2].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. Istamycin AO () for sale [vulcanchem.com]
2. Competition-mediated antibiotic induction in the marine ... [link.springer.com]

To cite this document: Smolecule. [Istamycin C0 bioactive molecule properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b13245976#istamycin-c0-bioactive-molecule-properties]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)